

Technical Guide: N-Desethyl Sunitinib-d5 in Preclinical and Clinical Research

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Compound of Interest

Compound Name: *N-Desethyl Sunitinib-d5*

Cat. No.: *B565178*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **N-Desethyl Sunitinib-d5**, a key analytical standard in the research and development of Sunitinib. Sunitinib is a multi-targeted receptor tyrosine kinase (RTK) inhibitor used in cancer therapy, and accurate quantification of the parent drug and its active metabolite, N-Desethyl Sunitinib, is crucial for pharmacokinetic and pharmacodynamic studies.

Core Compound Identification

N-Desethyl Sunitinib-d5 is the deuterated form of N-Desethyl Sunitinib, the primary active metabolite of Sunitinib.^[1] The incorporation of five deuterium atoms provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based bioanalytical methods.^[2]

Below is a summary of the key chemical identifiers for **N-Desethyl Sunitinib-d5** and its related compounds.

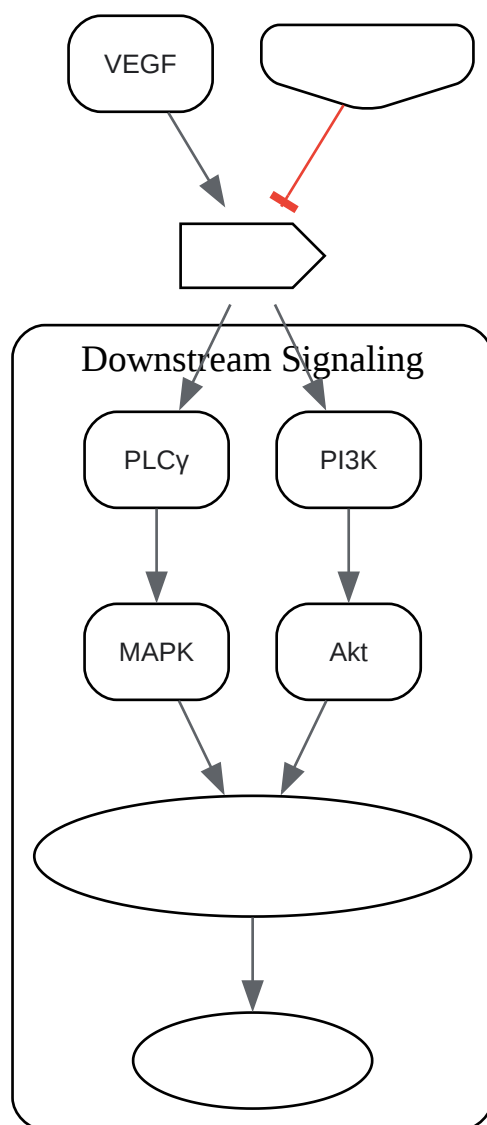
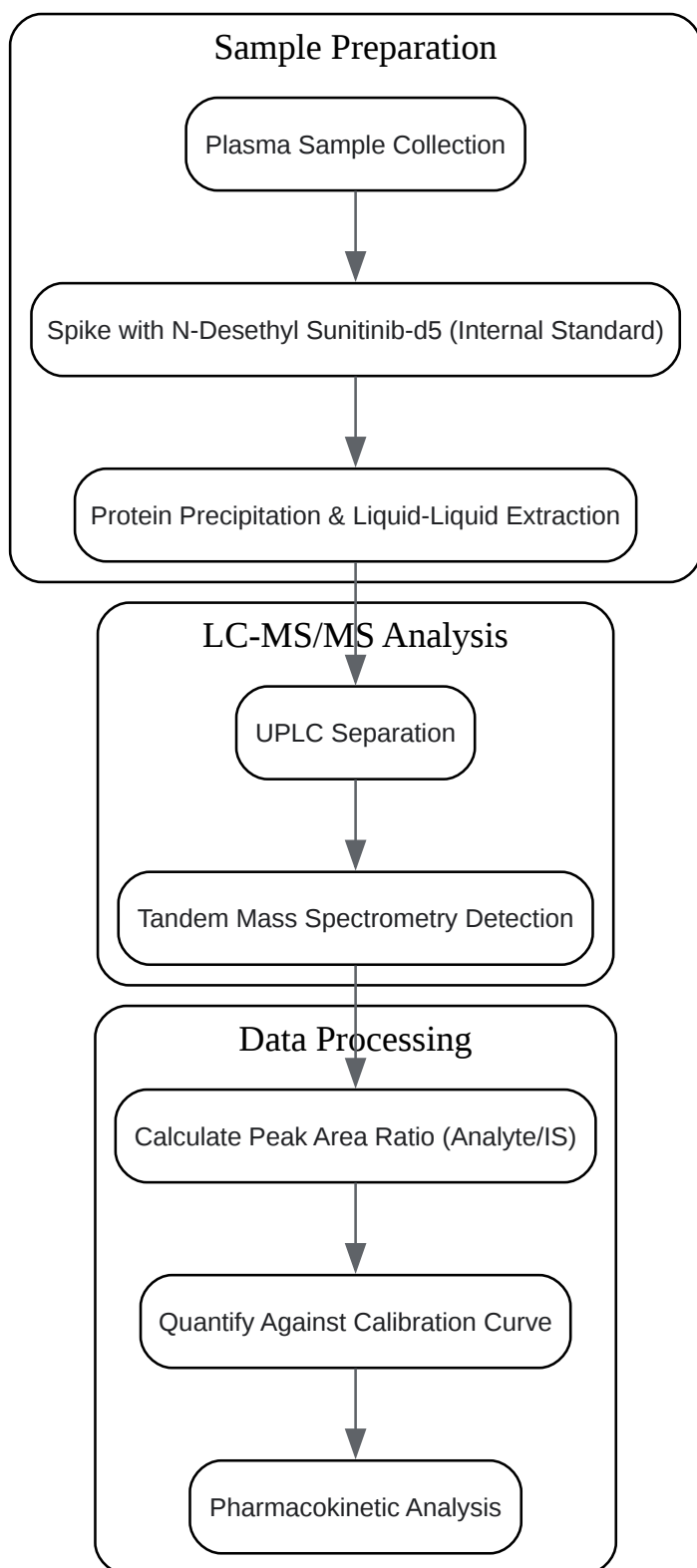
Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
N-Desethyl Sunitinib-d5	1217247-62-5[3][4][5]	C ₂₀ H ₁₈ D ₅ FN ₄ O ₂ [3][4][5][6]	375.45[3][5][6]
N-Desethyl Sunitinib	356068-97-8[5][7][8]	C ₂₀ H ₂₃ FN ₄ O ₂ [7][8]	370.42[8]
N-Boc-N-desethyl Sunitinib-d5	1246832-84-7[9]	C ₂₅ H ₂₆ D ₅ FN ₄ O ₄ [3][9]	475.57[3][9]

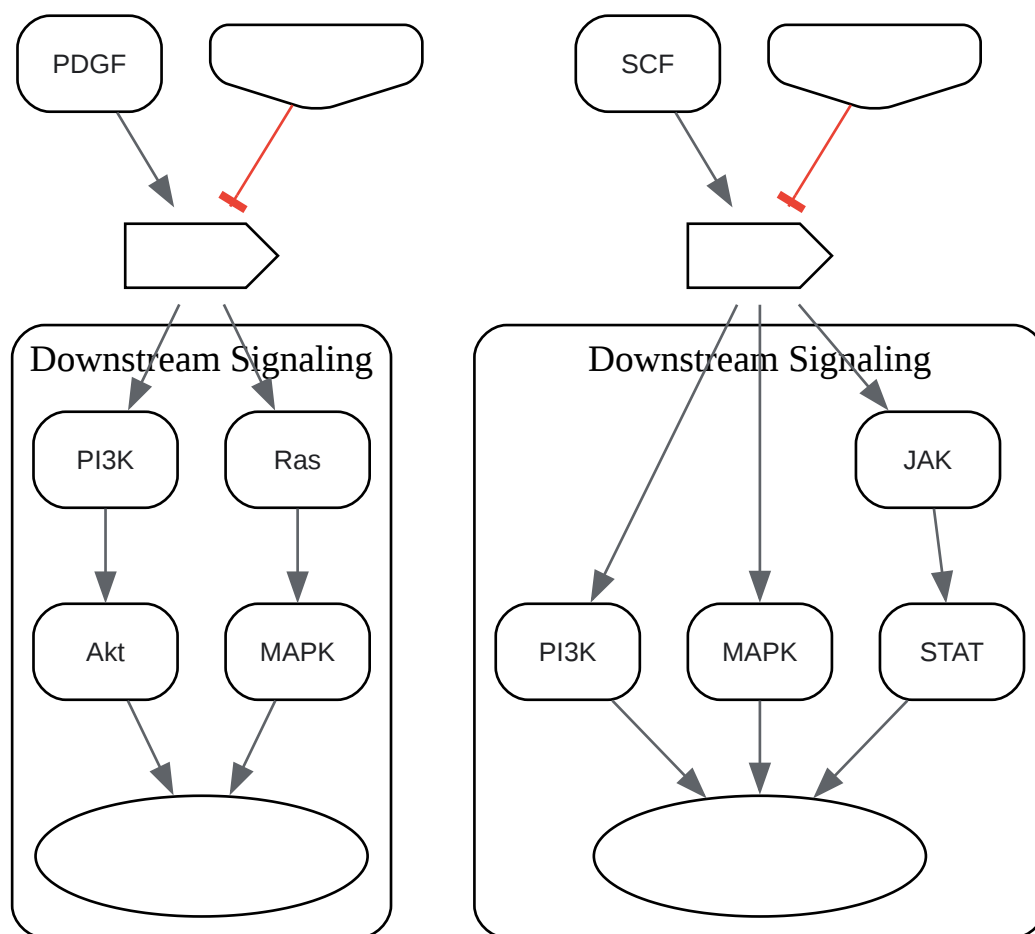
Role in Bioanalysis and Pharmacokinetics

N-Desethyl Sunitinib-d5 serves as a critical tool in the accurate quantification of Sunitinib and its primary active metabolite, N-Desethyl Sunitinib (also known as SU12662), in biological matrices.[10] Due to its structural similarity and identical ionization properties to the non-deuterated analyte, but with a distinct mass-to-charge ratio (m/z), it is the preferred internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.[2]

Experimental Workflow: Bioanalytical Quantification

The use of **N-Desethyl Sunitinib-d5** as an internal standard is integral to preclinical and clinical pharmacokinetic studies of Sunitinib. A typical workflow for the quantification of Sunitinib and N-Desethyl Sunitinib in plasma is depicted below.





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